

The Synthesis of 2,6-Dihydroxy-3-cyanopyridine: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,6-Dihydroxy-3-cyanopyridine

Cat. No.: B1208358

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of a known synthetic pathway for **2,6-dihydroxy-3-cyanopyridine**, a valuable heterocyclic compound. The document details the experimental protocol, presents key quantitative data, and visualizes the synthetic workflow. While the historical initial discovery and synthesis of this compound are not definitively established in readily available literature, this guide offers a practical and detailed methodology for its preparation.

Core Synthesis and Discovery

2,6-Dihydroxy-3-cyanopyridine, also known as 6-hydroxy-2-oxo-1,2-dihydropyridine-3-carbonitrile, is a substituted pyridine derivative. The pyridine scaffold is a fundamental motif in medicinal chemistry, appearing in numerous pharmaceuticals. The strategic placement of hydroxyl and cyano groups on the pyridine ring imparts specific chemical properties that make it an interesting building block for drug discovery and materials science.

While a singular, definitive "discovery" paper for this specific compound is not easily identifiable through broad searches, its synthesis falls within the broader class of reactions for preparing substituted pyridones. Modern synthetic methods provide reliable and scalable routes to this compound.

Quantitative Data

The following table summarizes the key quantitative data for a known synthesis of **2,6-dihydroxy-3-cyanopyridine**.

Parameter	Value	Reference
Molecular Formula	C ₆ H ₄ N ₂ O ₂	[1] [2]
Molecular Weight	136.11 g/mol	[1] [2]
Yield	86.5%	
Appearance	White solid	
CAS Number	35441-10-2	[1]

Experimental Protocol: Synthesis of 2,6-Dihydroxy-3-cyanopyridine

This protocol is adapted from a known synthetic method.

Materials:

- 1,3-Dibenzyluracil
- Cyanoacetamide
- Sodium methoxide
- Methanol
- Water
- Concentrated Hydrochloric Acid

Procedure:

- Reaction Setup: In a 2000 L reaction flask, add 160 g of 1,3-dibenzyluracil, 55.2 g of cyanoacetamide (1.2 eq.), and sodium methoxide.

- Solvent Addition: Add 2556.6 g (2.5 eq.) of liquid ammonia and 800 mL of methanol to the reaction flask and begin stirring.
- Reaction Conditions: Increase the temperature of the reaction system to 45-50 °C and maintain this temperature for 6 hours.
- Monitoring: Monitor the progress of the reaction by Thin Layer Chromatography (TLC).
- Work-up 1: Once the reaction is complete, cool the reaction solution to 20-30 °C.
- Filtration 1: Filter the reaction mixture and wash the filter cake with 100 mL of methanol.
- Purification 1: Transfer the filter cake to a 2000 L reaction flask with 800 g of water. Heat the mixture to 70-75 °C.
- Crystallization 1: Slowly cool the solution to 0-5 °C and maintain this temperature for 2 hours.
- Filtration 2: Perform a filtration and wash the filter cake with an appropriate amount of ice water to obtain 2,6-dihydroxynicotinonitrile monosodium salt dihydrate.
- Acidification: At a controlled temperature of 20-30 °C, slowly add the filter cake to an aqueous hydrochloric acid solution (prepared from 480 g of water and 66.6 g of concentrated hydrochloric acid).
- Crystallization 2: Hold the crystallization at 20-30 °C for 1 hour.
- Cooling: Continue to cool the crystallization to 0-5 °C and maintain for 2 hours.
- Final Filtration: Withdraw the filtration and wash the filter cake with an appropriate amount of ice water.
- Drying: After drying, 74.5 g of a white solid, 3-cyano-2,6-dihydroxypyridine, is obtained with a yield of 86.5%.

Visualizations

Synthetic Workflow

The following diagram illustrates the key stages of the synthesis process.

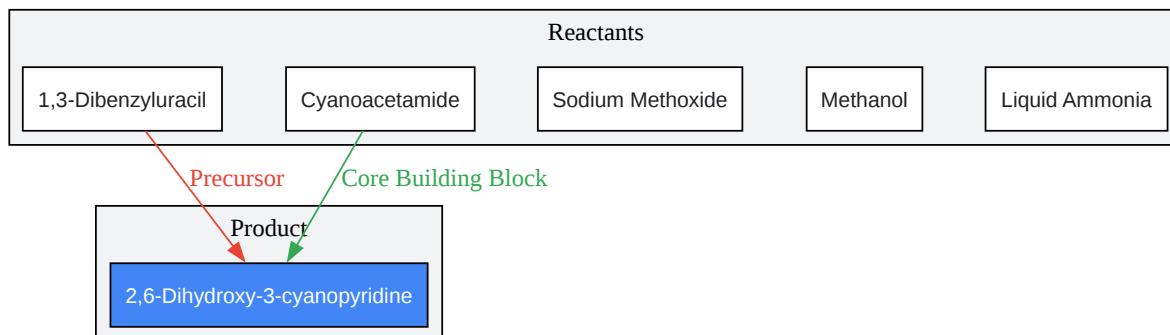


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Caption: Synthetic workflow for **2,6-dihydroxy-3-cyanopyridine**.

Logical Relationship of Reactants to Product

This diagram shows the relationship between the starting materials and the final product.



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Caption: Key reactants leading to the final product.

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- To cite this document: BenchChem. [The Synthesis of 2,6-Dihydroxy-3-cyanopyridine: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1208358#discovery-and-initial-synthesis-of-2-6-dihydroxy-3-cyanopyridine]

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